

An In-depth Technical Guide to the Safe Handling of 5-Methoxyoxindole

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Compound of Interest

Compound Name: 5-Methoxyoxindole

CAS No.: 7699-18-5

Cat. No.: B1300890

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **5-Methoxyoxindole** (CAS No. 7699-18-5). As a key intermediate in pharmaceutical synthesis, particularly in neuropharmacology and cancer research, understanding its hazard profile is critical for ensuring laboratory safety and experimental integrity. This document synthesizes toxicological data, regulatory classifications, and best practices to provide a self-validating system for risk mitigation.

Hazard Identification and Toxicological Profile

5-Methoxyoxindole is classified as a hazardous substance requiring careful management. The primary hazards are associated with irritation and potential harm if ingested.

GHS Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Methoxyoxindole** is categorized as follows:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1][2]

- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Pictograms: ! GHS07: Exclamation Mark

Routes of Exposure and Symptoms:

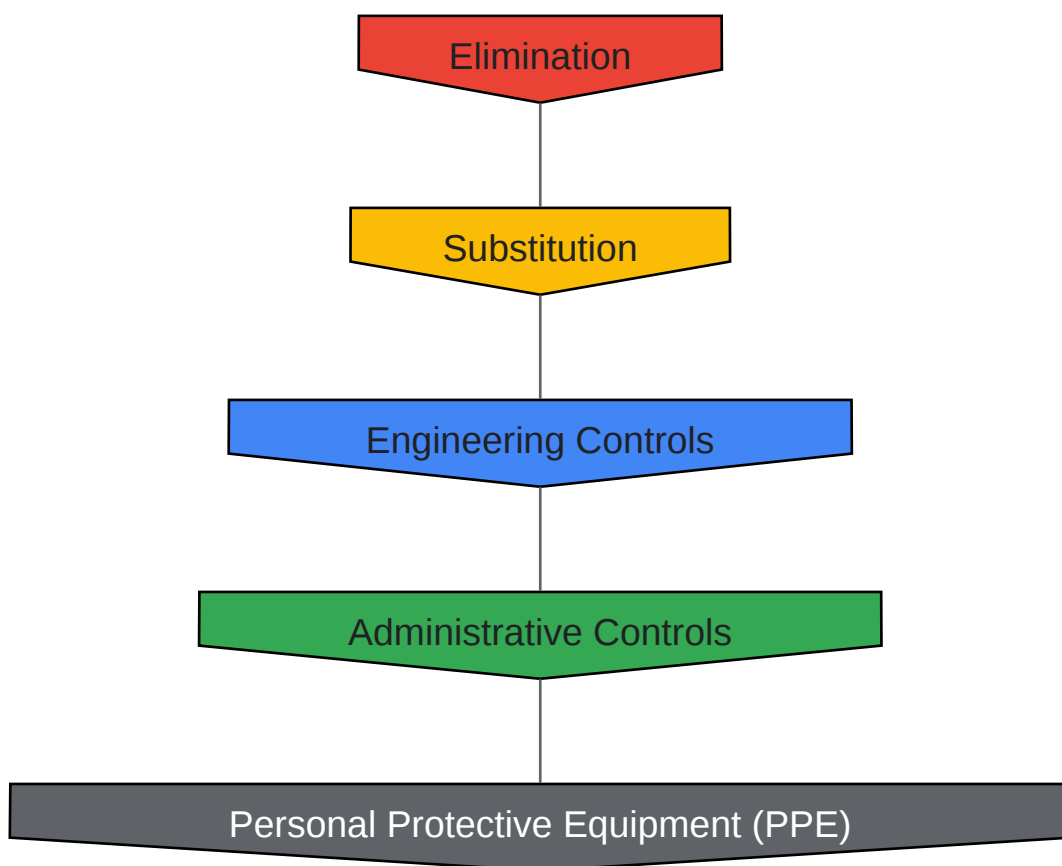
- Inhalation: May cause respiratory tract irritation. Symptoms can include coughing and shortness of breath.[1][2]
- Skin Contact: Causes skin irritation, which may manifest as redness, itching, and pain.[1][2]
- Eye Contact: Causes serious eye irritation, leading to redness, watering, and discomfort.[1]
- Ingestion: Harmful if swallowed.[1][2]

While comprehensive toxicological data is not fully available, the existing classifications demand stringent adherence to safety protocols to prevent any direct contact.

Risk Assessment and Control Measures

A systematic approach to handling **5-Methoxyoxindole** is crucial. This involves implementing a hierarchy of controls to minimize exposure.

The Hierarchy of Controls:



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Caption: The Hierarchy of Controls for risk mitigation.

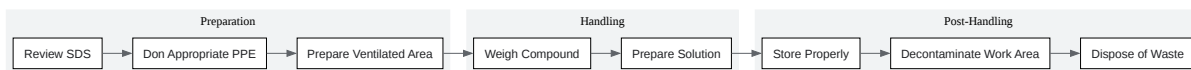
- Elimination/Substitution: In drug development, eliminating a necessary intermediate like **5-Methoxyoxindole** is often not feasible. Substitution with a less hazardous analogue should be considered if chemically viable.
- Engineering Controls: These are the most effective physical measures to reduce exposure.
 - Ventilation: All handling of **5-Methoxyoxindole** powder must be conducted in a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation of dust particles.[3]
 - Containment: When weighing the powder, use an enclosed balance or a powder weighing station to prevent airborne dissemination.[4] If a balance must be used on an open bench, tare a sealed container, add the powder within the fume hood, and then re-weigh the sealed container.[5][6]

- Administrative Controls: These are work practices and procedures that reduce the duration, frequency, and severity of exposure.
 - Designated Areas: Establish a clearly marked, designated area for handling **5-Methoxyoxindole**.^[5]
 - Standard Operating Procedures (SOPs): Develop and strictly follow lab-specific SOPs for all procedures involving this compound.
 - Training: Ensure all personnel are thoroughly trained on the hazards and safe handling procedures for **5-Methoxyoxindole** before they begin work.
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.
 - Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.^[7]
 - Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.^[3] Change gloves immediately if contaminated and every two hours during prolonged use.^[5]
 - Body Protection: A lab coat must be worn to prevent skin exposure.^[7] For tasks with a higher risk of dust generation, disposable lab coats can be considered.^[6]
 - Respiratory Protection: If engineering controls do not adequately control airborne dust, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.^[7]

Standard Operating Procedures (SOPs)

The following step-by-step protocols provide a framework for the safe handling of **5-Methoxyoxindole** from receipt to disposal.

General Handling Workflow:



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Caption: A systematic workflow for handling **5-Methoxyoxindole**.

A. Receiving and Storage

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[3]
- The container should be kept tightly sealed.[3]

B. Weighing and Solution Preparation

- Preparation: Before starting, review the Safety Data Sheet (SDS) and ensure the work area (fume hood) is clean and uncluttered.[7] Cover the work surface with absorbent bench paper.[4]
- PPE: Don all required PPE: safety goggles, nitrile gloves, and a lab coat.
- Handling Powder: Handle the solid material carefully to avoid generating dust.[7] Use an anti-static gun if the powder adheres to the container.[5]
- Weighing: Place the balance inside a fume hood or use a powder weighing station.[4] Alternatively, tare a container with a lid, add the powder inside the fume hood, close the lid, and then move to the balance for weighing.[5]
- Dissolving: When preparing solutions, slowly add the **5-Methoxyoxindole** powder to the solvent to prevent splashing.[7]

C. Spill Response

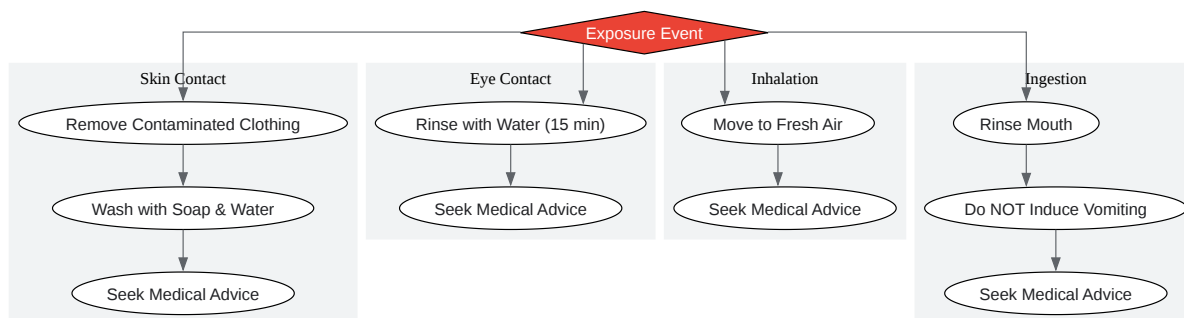
- Evacuate: Immediately alert others in the area and evacuate if the spill is large or in a poorly ventilated space.
- Control: Prevent the spread of dust or liquid. Do not use dry sweeping for powder spills.[6]
- Cleanup (Small Spill): For a small powder spill, gently cover with a wet paper towel to avoid raising dust. For a liquid spill, use an appropriate absorbent material.
- Decontamination: Clean the spill area thoroughly.
- Waste: Place all contaminated materials into a sealed container labeled as hazardous waste for proper disposal.

D. Waste Disposal

- All waste containing **5-Methoxyoxindole**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not discard down the drain.[3]

Emergency Procedures

Emergency Response Plan:



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Caption: First aid procedures for **5-Methoxyoxindole** exposure.

- In Case of Skin Contact: Immediately take off contaminated clothing.[1] Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[1]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. Seek medical advice if symptoms persist.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[1] Call a poison center or doctor immediately for treatment advice.

Physical and Chemical Properties

A summary of key properties is provided for quick reference.

Property	Value	Source(s)
IUPAC Name	5-methoxy-1,3-dihydroindol-2-one	[2]
CAS Number	7699-18-5	[2]
Molecular Formula	C ₉ H ₉ NO ₂	[2]
Molecular Weight	163.17 g/mol	[2]
Appearance	White to light gray or light orange powder/crystal	[8]
Melting Point	52-55 °C	[8]

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